

Application Notes and Protocols for Triallyl Phosphite as a Flame Retardant Additive

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Compound of Interest

Compound Name: *Triallyl phosphite*

Cat. No.: *B087223*

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Introduction

Triallyl phosphite (C9H15O3P) is an organophosphorus compound that holds potential as a halogen-free flame retardant additive for polymeric materials.^[1] Organophosphorus flame retardants are gaining significant attention as alternatives to halogenated systems due to environmental and health concerns associated with the latter.^{[2][3]} These compounds can act as flame retardants through various mechanisms in both the gas and condensed phases, making them versatile for different polymer systems.^{[2][3]} **Triallyl phosphite**, a triester of phosphorous acid, can also serve as a stabilizer and antioxidant in polymers, particularly in polyvinyl chloride (PVC).

Mechanism of Action

The flame retardant action of phosphorus-based compounds is multifaceted, involving processes in both the solid (condensed) and gas phases during combustion.^{[2][3]}

Condensed Phase Action:

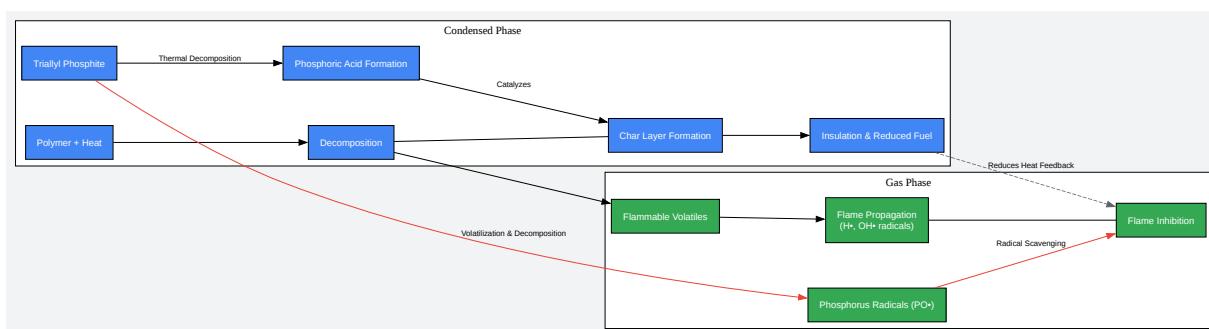
Upon heating, phosphorus compounds can decompose to form phosphoric acid. This acid acts as a catalyst for the dehydration of the polymer, promoting the formation of a stable char layer on the material's surface. This char layer acts as a physical barrier, insulating the underlying

polymer from the heat of the flame and limiting the release of flammable volatile compounds. It also impedes the diffusion of oxygen to the polymer surface, further inhibiting combustion.

Gas Phase Action:

During combustion, phosphorus-containing compounds can be released into the gas phase. These compounds can act as radical scavengers, interrupting the exothermic chain reactions of combustion. They are believed to terminate the highly reactive $\text{H}\cdot$ and $\text{OH}\cdot$ radicals, which are crucial for flame propagation. This "flame poisoning" effect reduces the heat generated by the flame and can lead to its extinguishment.

The proposed general mechanism for phosphorus-based flame retardants is illustrated below:



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Figure 1. Generalized mechanism of phosphorus-based flame retardants.

Applications

Triallyl phosphite can be investigated as a flame retardant additive in a variety of polymers, including:

- Polyvinyl Chloride (PVC): Where it can also function as a co-stabilizer.
- Polyolefins: Such as polyethylene (PE) and polypropylene (PP).
- Unsaturated Polyester Resins (UPR): As a reactive flame retardant due to its allyl groups.

- Cellulosic Materials: Such as cotton, where phosphorus compounds have been shown to be effective.

Experimental Protocols

Protocol for Incorporation of Triallyl Phosphite into a Polymer Matrix

This protocol describes a general method for incorporating liquid **triallyl phosphite** into a polymer using a two-roll mill. The parameters should be optimized for the specific polymer and equipment used.

Materials and Equipment:

- Polymer resin (e.g., PVC, PE)
- **Triallyl phosphite**
- Two-roll mill with heating capabilities
- Compression molder
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

Procedure:

- Preparation:
 - Pre-heat the two-roll mill to the appropriate processing temperature for the selected polymer (e.g., 160-180 °C for PVC, 140-160 °C for LDPE).
 - Ensure the fume hood or ventilation system is active.
 - Weigh the required amounts of polymer resin and **triallyl phosphite** for the desired loading concentration (e.g., 5, 10, 15 wt%).
- Mastication:

- Add the polymer resin to the pre-heated two-roll mill.
- Allow the polymer to melt and form a continuous sheet around the rolls. This process is known as mastication.
- Incorporation of Additive:
 - Once a homogenous molten sheet is formed, slowly and carefully add the pre-weighed **triallyl phosphite** to the nip of the rolls.
 - The liquid will be incorporated into the molten polymer.
- Mixing:
 - Continuously cut and fold the polymer sheet on the mill to ensure uniform distribution of the **triallyl phosphite**.
 - Continue mixing for a predetermined time (e.g., 5-10 minutes) until the blend appears homogeneous.
- Sheet Formation:
 - Once mixing is complete, remove the polymer blend from the mill as a sheet.
- Specimen Preparation:
 - Cut the cooled polymer sheet into smaller pieces.
 - Place the pieces into a mold and pre-heat in a compression molder.
 - Apply pressure according to the polymer specifications to form sheets of the desired thickness for flame retardancy testing.
 - Allow the molded sheets to cool to room temperature before cutting into test specimens of the required dimensions for LOI and UL-94 tests.

Protocol for Flame Retardancy Testing

The flame retardancy of the prepared polymer specimens should be evaluated using standard test methods such as the Limiting Oxygen Index (LOI) and the UL-94 vertical burn test.

4.2.1. Limiting Oxygen Index (LOI) - ASTM D2863

The LOI test measures the minimum concentration of oxygen in an oxygen/nitrogen mixture that is required to sustain candle-like combustion of a material.[4][5] A higher LOI value indicates better flame retardancy.[4][5]

Equipment:

- LOI apparatus
- Flow meters for oxygen and nitrogen
- Specimen holder
- Ignition source (propane torch)

Procedure:

- Specimen Preparation: Cut the polymer samples into the specified dimensions as per ASTM D2863.
- Apparatus Setup:
 - Place the specimen vertically in the holder inside the glass chimney of the LOI apparatus.
 - Set an initial oxygen concentration (e.g., 21%).
 - Adjust the gas flow rates to the specified velocity.
- Ignition:
 - Apply the flame from the ignition source to the top of the specimen until it ignites.
 - Remove the ignition source.
- Observation:

- Observe the combustion behavior of the specimen.
- If the flame self-extinguishes, increase the oxygen concentration and repeat the test.
- If the specimen burns for longer than the specified time or consumes more than the specified length, decrease the oxygen concentration and repeat the test with a new specimen.
- Determination of LOI:
 - Continue this iterative process until the minimum oxygen concentration that just supports combustion is determined. This value is the Limiting Oxygen Index.

4.2.2. UL-94 Vertical Burn Test

The UL-94 test is a widely used standard to classify the flammability of plastic materials.[\[4\]](#)

Equipment:

- UL-94 test chamber
- Specimen holder
- Burner (Tirrill or Bunsen)
- Methane gas supply
- Timer
- Cotton patch

Procedure:

- Specimen Preparation: Cut the polymer samples into the specified dimensions as per the UL-94 standard.
- Apparatus Setup:
 - Mount a specimen vertically in the holder within the test chamber.

- Place a dry cotton patch below the specimen.
- Flame Application:
 - Apply a calibrated blue flame to the bottom edge of the specimen for 10 seconds.
 - Remove the flame and record the afterflame time (t1).
- Second Flame Application:
 - Immediately after the flaming combustion ceases, re-apply the flame for another 10 seconds.
 - Remove the flame and record the second afterflame time (t2) and the afterglow time (t3).
- Observation:
 - Note if any flaming drips ignite the cotton patch below.
- Classification:
 - Test a set of five specimens.
 - Based on the afterflame times, afterglow time, and whether dripping particles ignite the cotton, classify the material as V-0, V-1, or V-2 according to the criteria in the UL-94 standard.

Data Presentation

The following tables provide a template for presenting the quantitative data obtained from flame retardancy testing of polymers with varying concentrations of **triallyl phosphite**.

Table 1: Limiting Oxygen Index (LOI) Data

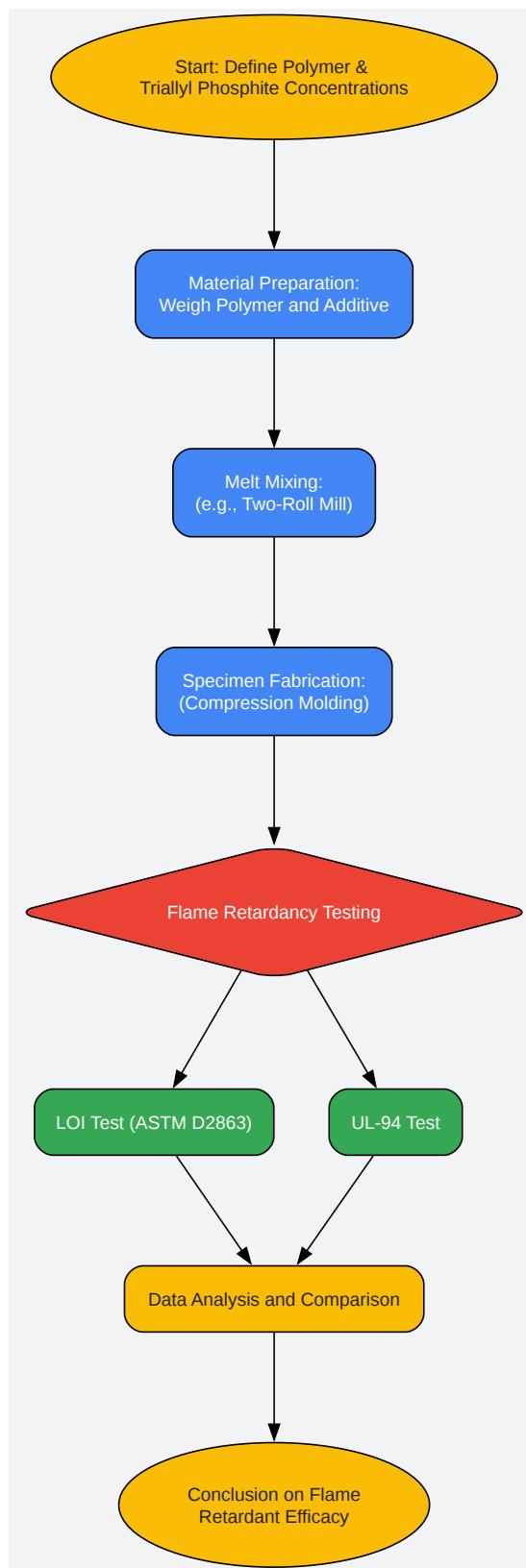
Sample ID	Polymer Matrix	Triallyl Phosphite (wt%)	LOI (%)
Control	PVC	0	
PVC-TAP-5	PVC	5	
PVC-TAP-10	PVC	10	
PVC-TAP-15	PVC	15	
Control	LDPE	0	
LDPE-TAP-5	LDPE	5	
LDPE-TAP-10	LDPE	10	
LDPE-TAP-15	LDPE	15	

Table 2: UL-94 Vertical Burn Test Results

Sample ID	Afterflame t1 (s)	Afterflame t2 (s)	Afterglow t3 (s)	Dripping Ignites Cotton	UL-94 Rating
Control (PVC)					
PVC-TAP-5					
PVC-TAP-10					
PVC-TAP-15					
Control (LDPE)					
LDPE-TAP-5					
LDPE-TAP-10					
LDPE-TAP-15					

Experimental Workflow Visualization

The logical flow of the experimental process for evaluating **triallyl phosphite** as a flame retardant is depicted below.



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Figure 2. Experimental workflow for evaluating flame retardant efficacy.

Safety Precautions

Triallyl phosphite should be handled with appropriate safety measures. It is important to consult the Safety Data Sheet (SDS) before use. General precautions include:

- Work in a well-ventilated area or under a fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.
- Avoid inhalation of vapors.
- Prevent contact with skin and eyes.
- Store in a cool, dry place away from sources of ignition.

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